

Safety and handling of Tert-butyl Piperidine-4-carboxylate

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Compound of Interest

Compound Name: *Tert-butyl Piperidine-4-carboxylate*

Cat. No.: B166530

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An In-depth Technical Guide to the Safety and Handling of **Tert-butyl Piperidine-4-carboxylate**

Introduction

Tert-butyl piperidine-4-carboxylate, also known as 4-(tert-Butoxycarbonyl)piperidine, is a heterocyclic organic compound widely utilized as a crucial building block and intermediate in synthetic organic chemistry and pharmaceutical development. Its piperidine core is a common scaffold in many biologically active molecules. This versatile compound is instrumental in the synthesis of a variety of pharmaceuticals, including analgesics and anti-inflammatory agents.^[1] Notably, it serves as a key intermediate in the manufacture of fentanyl and its derivatives.^[2]

This guide provides comprehensive technical information on the safety, handling, and experimental use of **Tert-butyl piperidine-4-carboxylate**, intended for researchers, chemists, and professionals in the drug development industry.

Chemical and Physical Properties

The physical and chemical properties of **Tert-butyl piperidine-4-carboxylate** are summarized below. This data is essential for its proper handling and use in experimental settings.

Property	Value	Reference(s)
Molecular Formula	$C_{10}H_{19}NO_2$	[3][4]
Molecular Weight	185.26 g/mol	[3][4]
CAS Number	138007-24-6	[3][4]
Appearance	White to light yellow powder, lump, or solid-liquid mixture	[5]
Melting Point	29.0 to 33.0 °C	
Boiling Point	241.0 ± 33.0 °C at 760 mmHg	[5]
Flash Point	99.5 ± 25.4 °C	[5]
Purity	>97-98%	[5]
Synonyms	tert-Butyl 4-piperidinecarboxylate, 4-Piperidinecarboxylic Acid tert-Butyl Ester, 4-(tert-Butoxycarbonyl)piperidine	

Hazard Identification and Safety Data

Tert-butyl piperidine-4-carboxylate is classified as hazardous.[4] It is crucial to understand its potential risks to ensure safe handling.

Hazard Class	GHS Code	Signal Word	Hazard Statement	Reference(s)
Skin Corrosion/Irritation	H315	Warning	Causes skin irritation	[4]
Serious Eye Damage/Eye Irritation	H319	Warning	Causes serious eye irritation	[4]
Specific Target Organ Toxicity (Single Exposure)	H335	Warning	May cause respiratory irritation	[4]
Acute Toxicity (Oral)	H302	Warning	Harmful if swallowed	[6]

Precautionary Statements:

Users should adhere to the following precautionary measures:

- Prevention: P261 (Avoid breathing dust/fume/gas/mist/vapours/spray), P264 (Wash skin thoroughly after handling), P270 (Do not eat, drink or smoke when using this product), P271 (Use only outdoors or in a well-ventilated area), P280 (Wear protective gloves/eye protection/face protection).[6]
- Response: P302+P352 (IF ON SKIN: Wash with plenty of soap and water), P304+P340 (IF INHALED: Remove person to fresh air and keep comfortable for breathing), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing), P330 (Rinse mouth).[3][6]
- Storage: P403+P233 (Store in a well-ventilated place. Keep container tightly closed), P405 (Store locked up).[6][7]
- Disposal: P501 (Dispose of contents/container in accordance with local regulations).[6][7]

Handling, Storage, and Personal Protective Equipment (PPE)

Proper procedures for handling and storage are critical to maintaining the stability of the compound and ensuring personnel safety.

Handling

- Handle in a well-ventilated place or under a chemical fume hood to avoid inhalation of dust or vapors.[\[3\]](#)
- Avoid contact with skin, eyes, and clothing.[\[3\]](#)
- Use non-sparking tools and prevent fire caused by electrostatic discharge.[\[3\]](#)
- Do not eat, drink, or smoke in areas where the chemical is handled.[\[6\]](#)
- Wash hands thoroughly after handling.[\[6\]](#)

Storage

- Store in a tightly closed container in a dry, cool, and well-ventilated area.[\[3\]](#) Recommended storage temperatures range from 2-8°C to refrigerated conditions (0-10°C).[\[8\]](#)
- Store away from incompatible materials such as strong oxidizing agents and acids.[\[3\]](#)[\[9\]](#)
- Protect from air and heat sensitivity.

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety goggles or a face shield that complies with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[\[9\]](#)[\[10\]](#)
- Skin Protection: Wear chemical-impermeable gloves (inspected prior to use) and protective clothing to prevent skin contact.[\[3\]](#)

- Respiratory Protection: If exposure limits are exceeded or irritation is experienced, use a full-face respirator with an appropriate cartridge.[3]

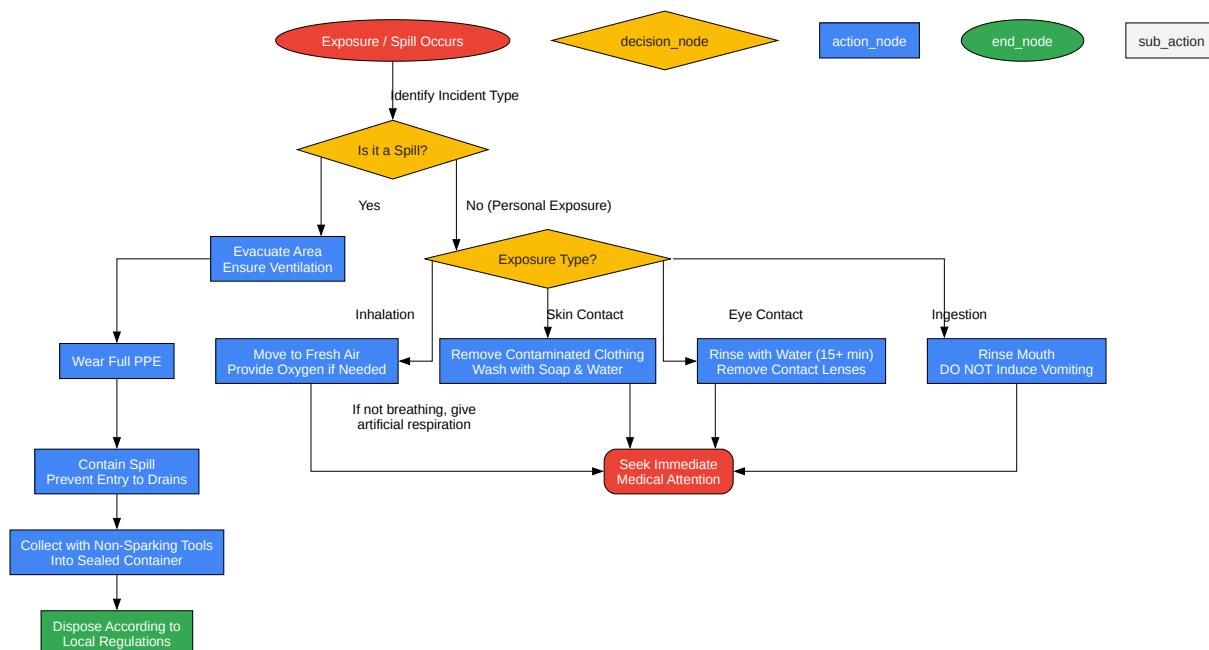
First Aid and Emergency Procedures

Immediate and appropriate first aid is essential in case of accidental exposure.

- Inhalation: Move the victim to fresh air. If breathing is difficult, administer oxygen. If the victim is not breathing, provide artificial respiration and seek immediate medical attention.[3]
- Skin Contact: Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water. Consult a doctor.[3]
- Eye Contact: Rinse cautiously with pure water for at least 15 minutes, holding the eyelids apart. Remove contact lenses if present and easy to do. Seek immediate medical attention. [3]
- Ingestion: Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[3]

Accidental Release Measures

In case of a spill, evacuate personnel to a safe area.[3] Wear full PPE, including respiratory protection.[6] Prevent further leakage if safe to do so and avoid allowing the chemical to enter drains.[3] Collect the spilled material using spark-proof tools and place it in a suitable, closed container for disposal.[3]



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Emergency Response for Exposure or Spill

Application in Synthesis and Drug Development

tert-butyl piperidine-4-carboxylate is a pivotal intermediate in the pharmaceutical industry.^[8] Its structure allows for various chemical modifications, making it a versatile scaffold for creating complex drug candidates.^[11] It is a common starting material for synthesizing novel pyrazole derivatives with potential biological activities.^[12] Furthermore, it is a listed precursor in the synthesis of controlled substances like fentanyl and its analogues, which has led to its regulation as a List 1 Chemical by the DEA in the United States.^[2]

Experimental Protocol Example: Synthesis of Pyrazole Derivatives

The following is a representative experimental protocol adapted from the literature, illustrating the use of a derivative of **tert-butyl piperidine-4-carboxylate** in synthesis. This demonstrates a practical application and the associated handling requirements.

Objective: Synthesis of tert-Butyl 4-[4-(methoxycarbonyl)-1H-pyrazol-5-yl]piperidine-1-carboxylates.^[12]

Materials:

- tert-Butyl 4-[3-(dimethylamino)-2-(methoxycarbonyl)prop-2-enoyl]piperidine-1-carboxylate (β -enamino diketone intermediate)
- Appropriate hydrazine (e.g., p-tolylhydrazine hydrochloride)
- Ethanol (EtOH)
- Standard laboratory glassware and magnetic stirrer
- Silica gel for column chromatography

Methodology:

- Reaction Setup: A solution of the β -enamino diketone intermediate (1.0 eq) and the selected hydrazine hydrochloride (1.0 eq) is prepared in ethanol in a round-bottom flask equipped with a magnetic stir bar.^[12]

- Reaction Execution: The reaction mixture is stirred at room temperature. The progress of the reaction is monitored using an appropriate technique, such as Thin Layer Chromatography (TLC).
- Workup and Isolation: Upon completion, the solvent (ethanol) is removed under reduced pressure (rotary evaporation).
- Purification: The resulting residue is purified by column chromatography on silica gel using a suitable eluent system (e.g., acetone/n-hexane) to yield the final pyrazole product.[12]



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Workflow for Synthesis of Pyrazole Derivatives

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